

# Physical and chemical properties of Acetaminophen glucuronide-d4

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## Compound of Interest

Compound Name: Acetaminophen glucuronide-d4

Cat. No.: B12385685

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## An In-depth Technical Guide to Acetaminophen Glucuronide-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **Acetaminophen glucuronide-d4**, a key deuterated metabolite of Acetaminophen. It includes detailed information on its use as an internal standard in analytical methodologies, its role in drug metabolism, and relevant experimental protocols.

## Core Physical and Chemical Properties

**Acetaminophen glucuronide-d4** is the deuterated form of Acetaminophen glucuronide, the major, inactive metabolite of Acetaminophen (also known as paracetamol). The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of the non-labeled metabolite.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Acetaminophen glucuronide-d4**. Due to its primary use as an analytical standard, some experimental physical properties like melting and boiling points are not readily available. Data for the non-deuterated sodium salt form and the parent compound, Acetaminophen, are provided for context.

Table 1: Physical and Chemical Properties of **Acetaminophen Glucuronide-d4** and Related Compounds

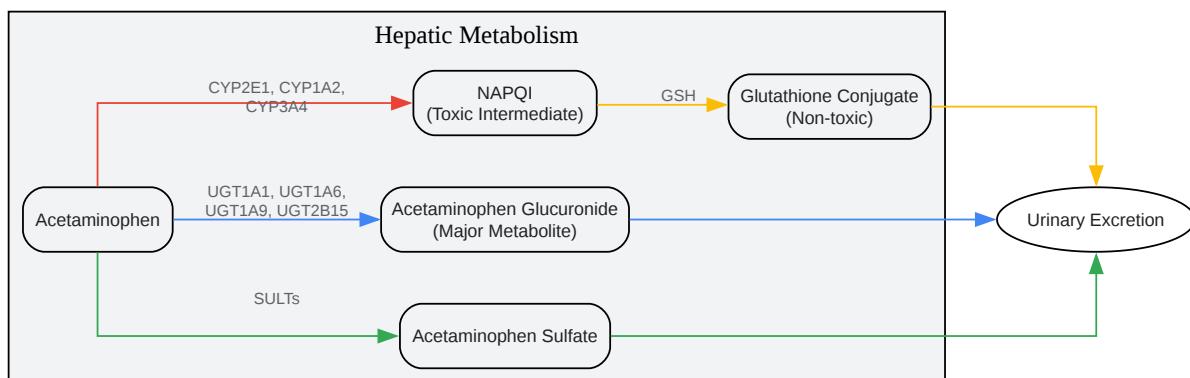
Property	Acetaminophen glucuronide-d4	Acetaminophen glucuronide (sodium salt)	Acetaminophen
Molecular Formula	$C_{14}H_{12}D_4NNaO_8$ <a href="#">[1]</a>	$C_{14}H_{16}NNaO_8$ <a href="#">[2]</a>	$C_8H_9NO_2$
Molecular Weight	353.29 g/mol <a href="#">[1]</a>	349.3 g/mol <a href="#">[2]</a>	151.16 g/mol
Appearance	Solid <a href="#">[2]</a>	White Powder	White, odorless crystalline powder
Melting Point	Not available	Not available	169–170.5 °C <a href="#">[3]</a>
Boiling Point	Not available	Not available	Not available
Solubility	Not available	Slightly soluble in methanol and water <a href="#">[2]</a>	Soluble in water (1:70), ethanol (1:7), methanol (1:10), acetone (1:13) <a href="#">[3]</a>
UV/Vis $\lambda_{max}$	Not available	246 nm <a href="#">[2]</a>	Not available

Table 2: Mass Spectrometry Data for **Acetaminophen Glucuronide-d4** and Acetaminophen

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode	Reference
Acetaminophen-d4	156.1	114.1	ESI, Positive	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acetaminophen	152.1	110.1	ESI, Positive	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acetaminophen glucuronide	326.0881	113.0244, 85.0295, 175.0248	ESI, Negative	<a href="#">[7]</a>

## Metabolic Pathway of Acetaminophen

Acetaminophen is primarily metabolized in the liver through glucuronidation and sulfation.<sup>[8]</sup> A minor fraction is oxidized by cytochrome P450 enzymes to a reactive metabolite, N-acetyl-p-benzoquinone imine (NAPQI).<sup>[8]</sup> At therapeutic doses, NAPQI is detoxified by conjugation with glutathione.<sup>[8]</sup> The glucuronidation pathway, which produces Acetaminophen glucuronide, is the major route of metabolism and is catalyzed by UDP-glucuronosyltransferases (UGTs), primarily UGT1A1, UGT1A6, UGT1A9, and UGT2B15.<sup>[2][8]</sup>



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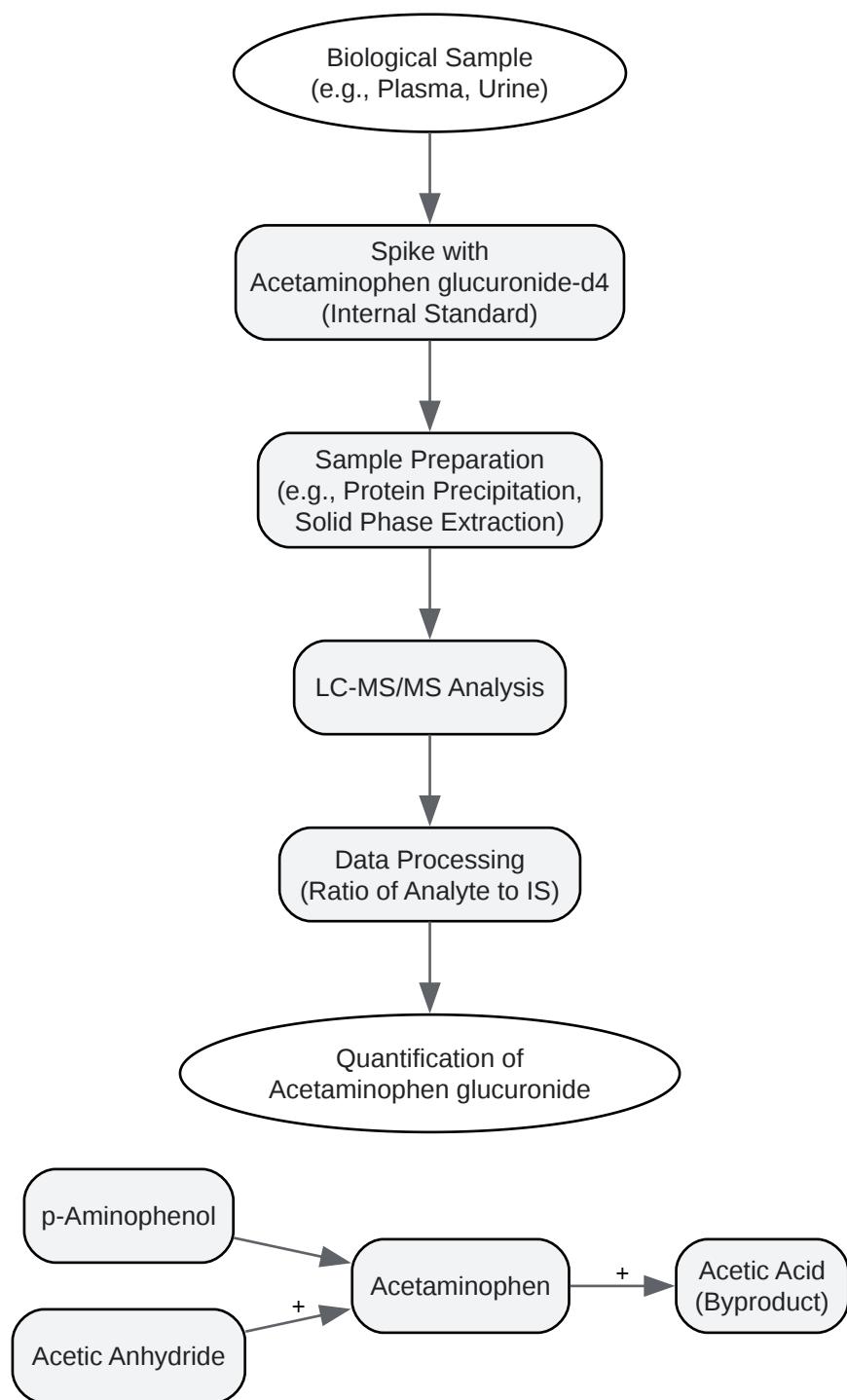
Metabolic pathway of Acetaminophen in the liver.

## Experimental Protocols

**Acetaminophen glucuronide-d4** is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of Acetaminophen and its metabolites in biological matrices.

## General Workflow for Bioanalytical Quantification

The use of a deuterated internal standard like **Acetaminophen glucuronide-d4** is critical for correcting variations during sample preparation and analysis, thereby ensuring accuracy and precision.

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## References

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